

Application Notes and Protocols: Chronic Administration of Imipramine Pamoate in Mice

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Compound of Interest

Compound Name: *Imipramine Pamoate*

Cat. No.: *B195987*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Imipramine, the prototypical tricyclic antidepressant (TCA), is a widely used compound in preclinical research to model antidepressant action in rodents.[1][2] It primarily functions by inhibiting the neuronal reuptake of serotonin (5-HT) and norepinephrine (NE), thereby increasing the levels of these neurotransmitters in the synaptic cleft.[3][4][5] Chronic administration is essential for studying the neuroadaptive changes that underlie the therapeutic effects of antidepressants, which often take several weeks to manifest.

This document provides detailed protocols for the chronic administration of imipramine in mice. While most published studies utilize the hydrochloride salt of imipramine due to its solubility in aqueous solutions, this guide will focus on protocols adaptable for **imipramine pamoate**. **Imipramine pamoate** is a long-acting salt which, when formulated as a depot suspension, may allow for less frequent administration. The provided protocols are based on established methodologies for imipramine, with specific considerations for preparing and administering a pamoate suspension.

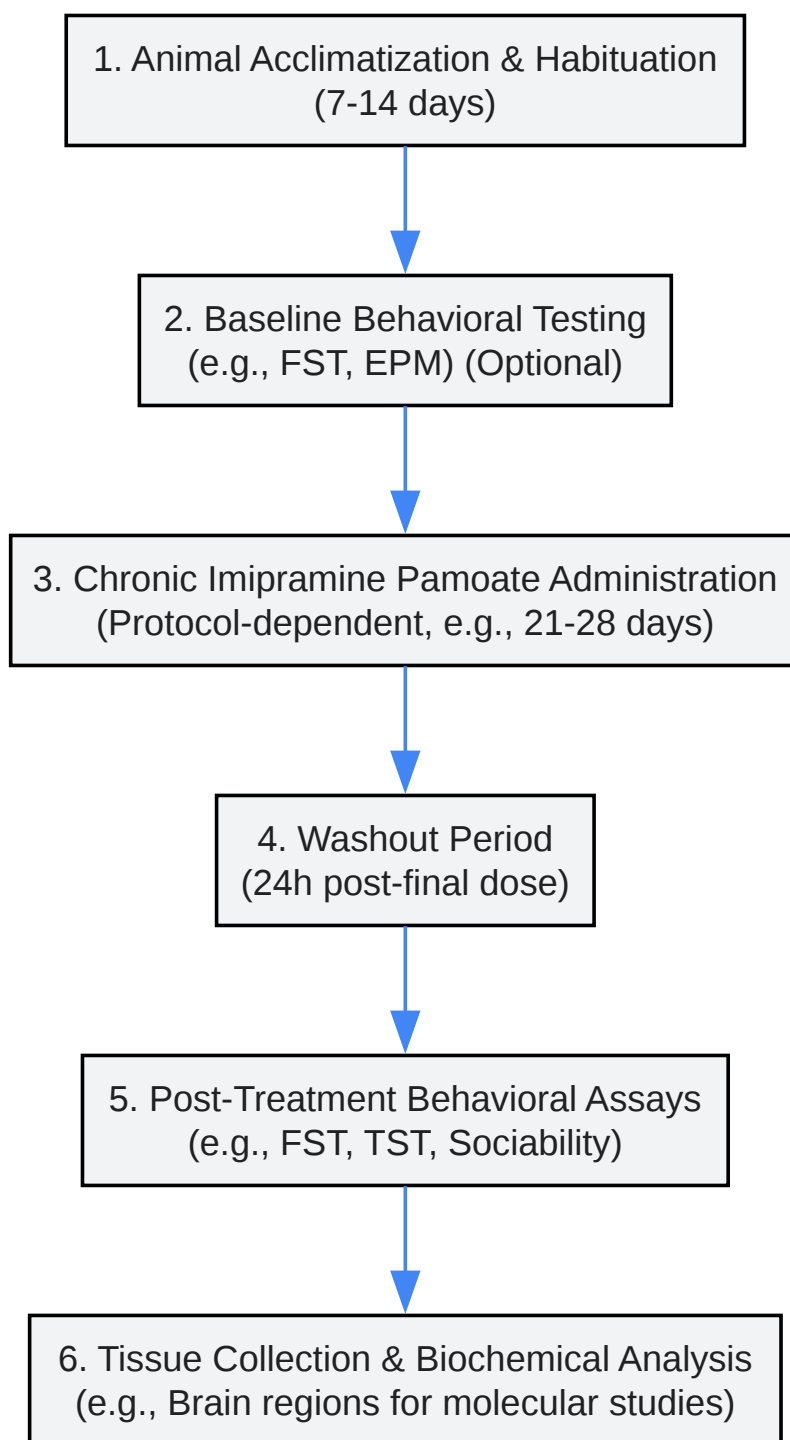
Data Presentation: Summary of Dosing Regimens

The following table summarizes quantitative data from various studies on chronic imipramine administration in mice, providing a reference for dose and route selection.

Administration Route	Dosage Range (mg/kg/day)	Duration of Treatment	Mouse Strain(s)	Key Findings/Model	Citations
Intraperitoneal (i.p.)	20 mg/kg	14+ days	C57BL/6J	Induced anxiety-like behaviors in normal mice.	
Intraperitoneal (i.p.)	8 - 32 mg/kg	Chronic (unspecified)	Not Specified	Dose-dependent decrease in immobility in FST/TST.	
Intraperitoneal (i.p.)	10 mg/kg	Chronic (unspecified)	Not Specified	Common daily dose for chronic studies.	
Oral (medicated food)	7 mg/kg	4 weeks	Not Specified	Effective antidepressant action in FST/TST; avoids injection stress.	
Oral (gavage)	10 mg/kg (example)	Chronic (unspecified)	Not Specified	Standard method for precise oral dosing.	

Visualizations

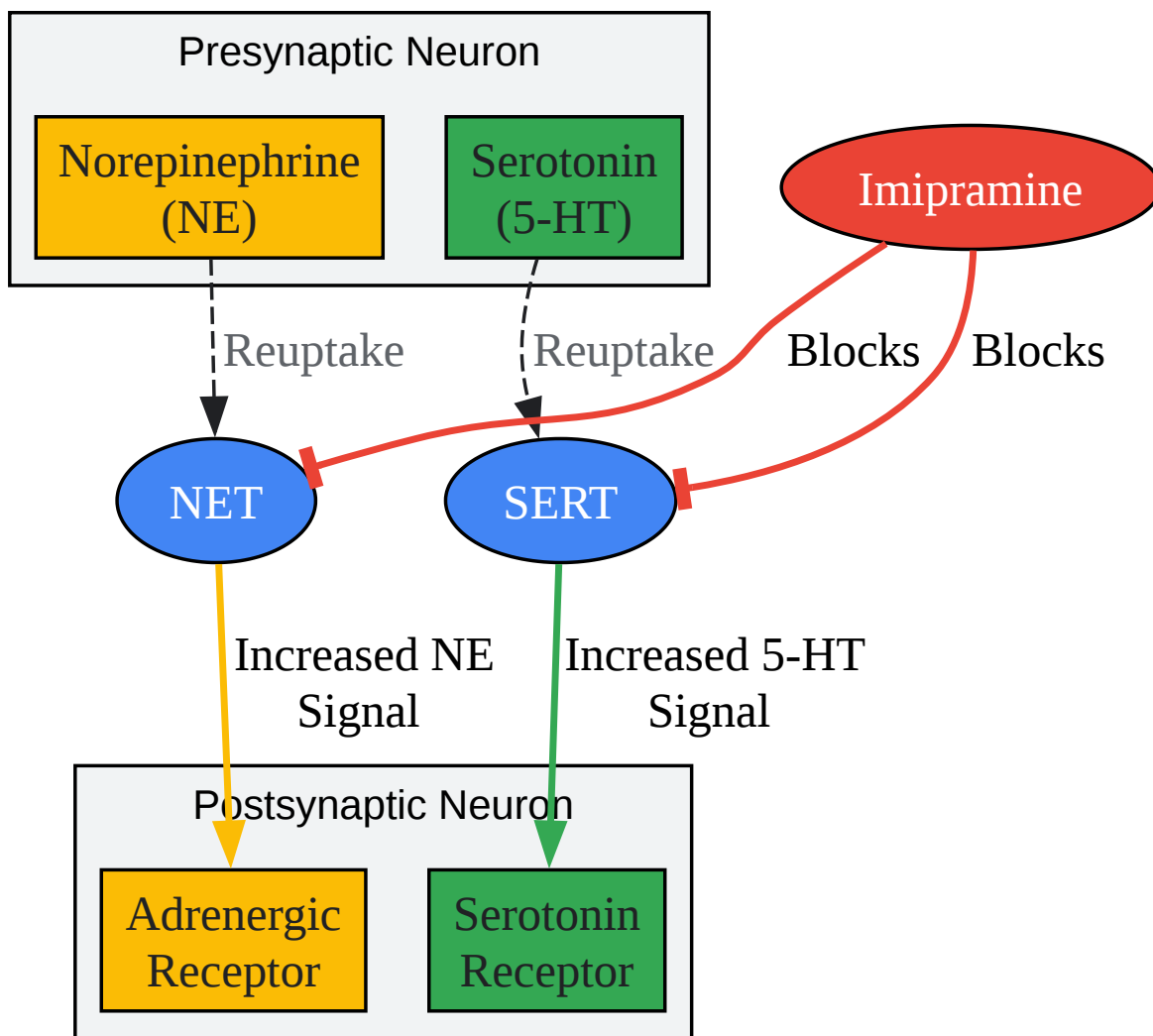
Experimental Workflow



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Caption: Experimental workflow for chronic imipramine studies in mice.

Mechanism of Action: Signaling Pathway



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Caption: Imipramine blocks norepinephrine (NET) and serotonin (SERT) transporters.

Experimental Protocols

Protocol 1: Chronic Intraperitoneal (i.p.) Injection

This is a common method for ensuring consistent bioavailability. The protocol requires daily handling and injection for the duration of the study (typically 14-28 days).

Materials:

- **Imipramine pamoate** powder
- Vehicle: Sterile 0.9% saline with 0.5% carboxymethylcellulose (CMC) or Tween 80 to aid suspension
- Sterile 1 mL syringes with 25-27 gauge needles
- Analytical balance and weigh boats
- Vortex mixer and/or sonicator
- 70% ethanol for disinfection
- Appropriate PPE (gloves, lab coat)

Procedure:

- Preparation of **Imipramine Pamoate** Suspension:
 - Note: **Imipramine pamoate** is poorly soluble in water; a homogenous suspension is critical.
 - Calculate the required amount of **imipramine pamoate** based on the desired dose (e.g., 20 mg/kg) and the number of animals. Assume an injection volume of 10 mL/kg.
 - Example Calculation: For a 20 mg/kg dose in a 25g mouse, the mouse receives 0.5 mg. For a 10 mL/kg injection volume, the final concentration should be 2 mg/mL.
 - Weigh the **imipramine pamoate** powder accurately.
 - In a sterile container, create a paste by levigating the powder with a small amount of the vehicle (e.g., saline with 0.5% CMC).

- Gradually add the remaining vehicle while continuously mixing (e.g., vortexing) to achieve the final desired concentration.
- Use a sonicator if necessary to ensure a fine, uniform suspension. Prepare this suspension fresh daily.
- Administration:
 - Weigh each mouse daily before injection to calculate the precise volume.
 - Gently restrain the mouse, exposing the abdomen.
 - Disinfect the injection site (lower quadrant of the abdomen) with 70% ethanol.
 - Crucially, vortex the stock suspension immediately before drawing each dose to ensure homogeneity.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity, being careful to avoid puncturing internal organs.
 - Gently aspirate to ensure the needle has not entered a blood vessel or the bladder.
 - Inject the calculated volume slowly and steadily.
 - Withdraw the needle and return the mouse to its home cage.
 - Monitor the animal for any immediate adverse reactions.
 - Repeat this procedure daily for the specified duration of the study (e.g., 21 consecutive days).

Protocol 2: Chronic Oral Administration (via Gavage)

Oral gavage provides precise dosing while avoiding potential peritoneal irritation from i.p. injections. It requires skilled handling to prevent injury to the animal.

Materials:

- **Imipramine pamoate** powder

- Vehicle: Sterile water with 0.5% methylcellulose
- Flexible plastic or metal oral gavage needles (20-22 gauge for mice)
- Sterile 1 mL syringes
- Equipment for suspension preparation as listed in Protocol 1

Procedure:

- Preparation of **Imipramine Pamoate** Suspension:
 - Follow the same steps as described in Protocol 1 to prepare a homogenous suspension at the desired concentration (e.g., 1 mg/mL for a 10 mg/kg dose in a 10 mL/kg gavage volume).
- Administration:
 - Weigh the mouse to calculate the correct gavage volume.
 - Vortex the stock suspension immediately before drawing the dose.
 - Securely restrain the mouse to prevent movement.
 - Gently insert the gavage needle into the mouth, advancing it along the roof of the mouth toward the esophagus. The mouse will often swallow, which facilitates passage.
 - Do not force the needle if resistance is met. Withdraw and try again.
 - Once the needle is correctly positioned, administer the suspension slowly.
 - Gently remove the needle, return the mouse to its cage, and monitor for any signs of respiratory distress.
 - Repeat daily for the study duration.

Protocol 3: Chronic Oral Administration (via Medicated Food)

This method minimizes animal stress associated with handling and injections but relies on consistent food intake for accurate dosing.

Materials:

- **Imipramine pamoate** powder
- Standard rodent chow (powdered)
- Pill press or equipment to form food pellets
- Analytical balance

Procedure:

- Preparation of Medicated Food:
 - Monitor and record the average daily food consumption for the specific strain and age of mice being used (e.g., an average of ~3g per day).
 - Calculate the amount of **imipramine pamoate** needed to achieve the target daily dose based on this average food intake.
 - Example Calculation: For a 7 mg/kg/day dose in a 25g mouse, the target is 0.175 mg of imipramine per day. If the mouse eats 3g of food, the concentration in the food should be ~58.3 mg of imipramine per kg of chow.
 - Thoroughly mix the calculated amount of **imipramine pamoate** powder with the powdered chow to ensure even distribution.
 - Re-form the mixture into pellets using a pill press. Allow pellets to dry and harden.
- Administration:
 - Provide the medicated food pellets ad libitum.
 - Remove all other food sources from the cage.

- Monitor food intake and body weight regularly (e.g., twice weekly) to ensure animals are consuming enough to receive the intended dose and are not losing significant weight.
- This method is suitable for long-term studies of 4 weeks or more.

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- To cite this document: BenchChem. [Application Notes and Protocols: Chronic Administration of Imipramine Pamoate in Mice]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b195987#protocol-for-chronic-administration-of-imipramine-pamoate-in-mice>]

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